

# Methyl 4-bromo-3,5-dimethoxybenzoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl 4-bromo-3,5-dimethoxybenzoate

Cat. No.: B181869

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## Introduction

**Methyl 4-bromo-3,5-dimethoxybenzoate** is a halogenated aromatic compound that serves as a versatile synthetic intermediate in the fields of medicinal chemistry and materials science. Its substituted benzene ring structure, featuring a bromine atom and two methoxy groups, provides a unique combination of reactivity and functionality. This allows for its use in a variety of chemical transformations to construct more complex molecular architectures, particularly in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and potential applications of **Methyl 4-bromo-3,5-dimethoxybenzoate**, with a focus on its role in drug discovery and development.

## Chemical and Physical Properties

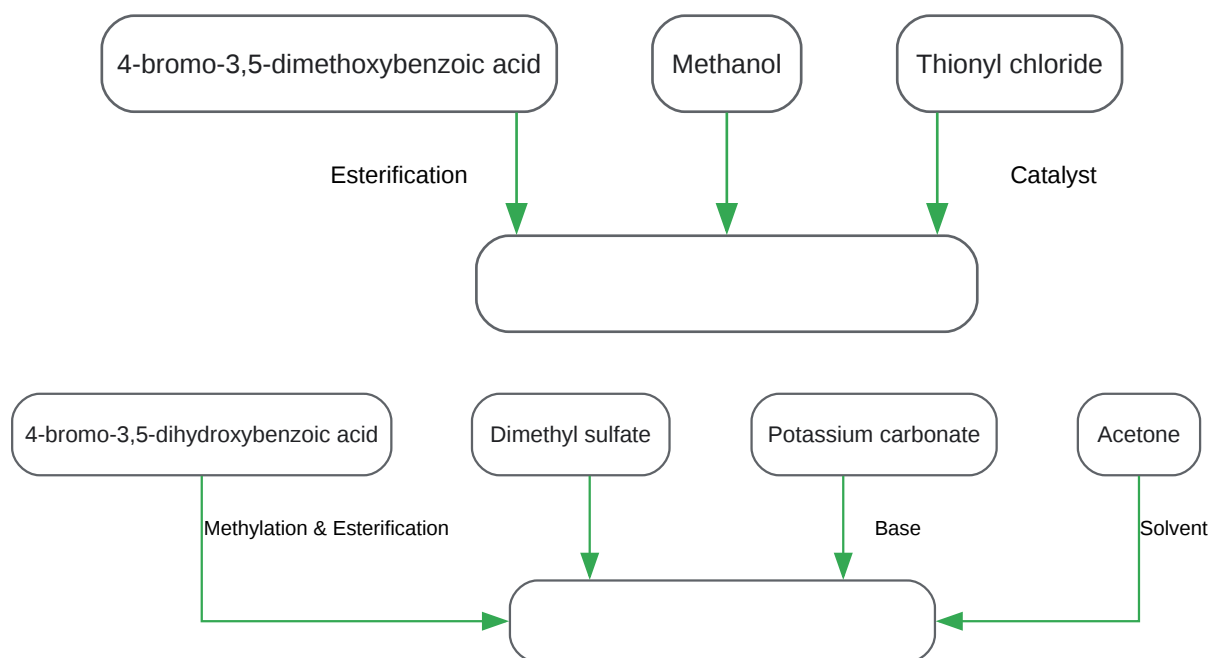
**Methyl 4-bromo-3,5-dimethoxybenzoate** is a white crystalline solid.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below.

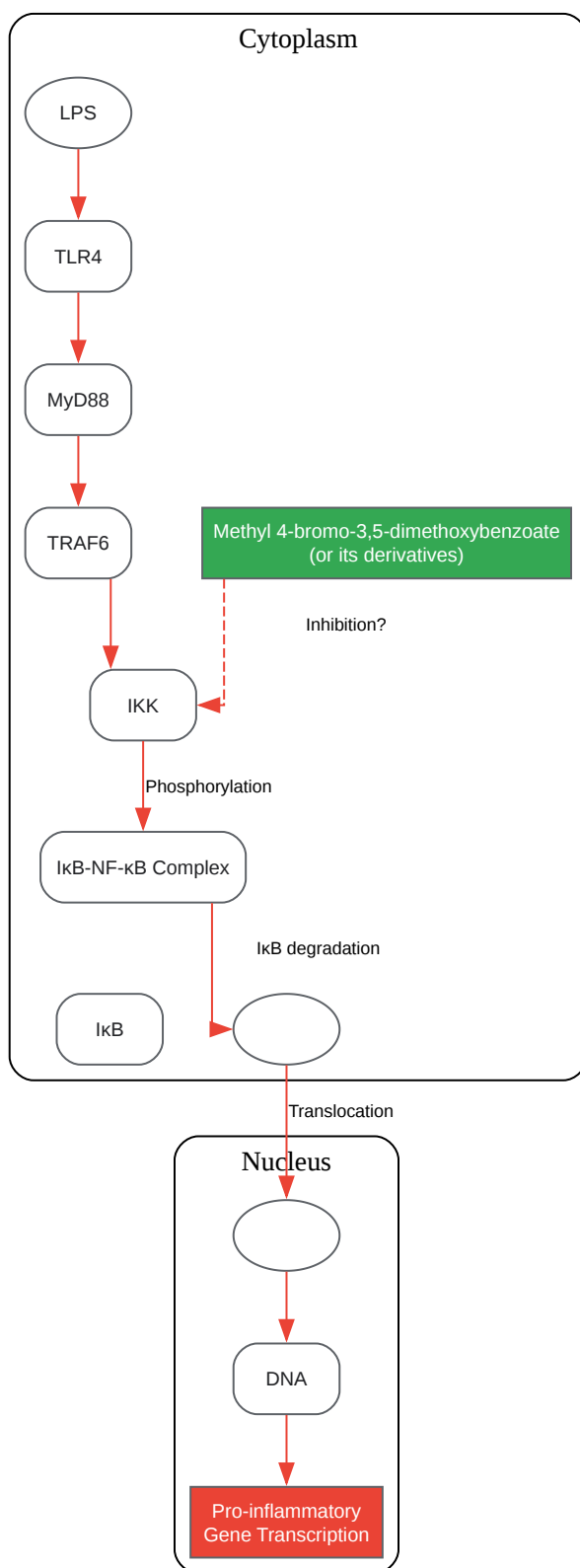
Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	275.1 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	26050-64-6	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Melting Point	124-126 °C	<a href="#">[3]</a>
SMILES	<chem>COC1=CC(C(=O)OC)=CC(OC)=C1Br</chem>	<a href="#">[2]</a>
InChIKey	DBPNSECLVZPWET-UHFFFAOYSA-N	<a href="#">[2]</a>

## Synthesis of Methyl 4-bromo-3,5-dimethoxybenzoate

Several synthetic routes to **Methyl 4-bromo-3,5-dimethoxybenzoate** have been reported, primarily involving the esterification of 4-bromo-3,5-dimethoxybenzoic acid or the methylation and bromination of precursors. Two common methods are detailed below.

### Synthesis Workflow 1: Esterification of 4-bromo-3,5-dimethoxybenzoic acid





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